

Technical Guide: Pharmacology of AC-262536, a Selective Androgen Receptor Modulator

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Compound of Interest

Compound Name: TC-P 262
Cat. No.: B15585242

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Disclaimer: Initial searches for a compound designated "TC-P 262" did not yield any publicly available information. It is presumed that this may be a typographical error. This guide focuses on the pharmacology of AC-262536, a compound with a similar alphanumeric designation and for which scientific data is available. AC-262536 is a non-steroidal selective androgen receptor modulator (SARM) developed by Acadia Pharmaceuticals.

This document provides a detailed overview of the pharmacology of AC-262536, intended for researchers, scientists, and professionals in drug development.

Introduction

AC-262536 is an investigational drug that acts as a selective androgen receptor modulator (SARM).[1] SARMs are a class of therapeutic compounds that exhibit tissue-selective activation of the androgen receptor (AR).[2] The primary goal in the development of SARMs like AC-262536 is to harness the beneficial anabolic effects of androgens in tissues such as muscle and bone, while minimizing the undesirable androgenic effects in other tissues like the prostate.[3]

Mechanism of Action

AC-262536 is a potent and selective ligand for the androgen receptor, functioning as a partial agonist.[1][3] Unlike full agonists such as testosterone, partial agonists do not elicit a maximal response even at saturating concentrations. This property is thought to contribute to its tissue-selective effects.[4] The binding of AC-262536 to the AR initiates a conformational change in the receptor, leading to the modulation of gene expression. The tissue selectivity of SARMs may be attributed to the differential recruitment of co-regulators to the AR in various cell types.[2]

Quantitative Pharmacological Data

The following tables summarize the key quantitative data reported for AC-262536.

Table 1: In Vitro Binding Affinity of AC-262536

Parameter	Value	Description
Ki	5 nM	The inhibition constant, representing the affinity of AC-262536 for the androgen receptor.[1]

Table 2: In Vivo Efficacy of AC-262536 in a Castrated Rat Model (2-week study)

Parameter	AC-262536	Testosterone	Description
Anabolic Effect (Levator Ani Muscle Weight)	~66% of testosterone's maximal effect	100% (reference)	Measures the muscle-building (anabolic) activity. [1]
Androgenic Effect (Prostate Gland Weight)	~27% of testosterone's maximal effect	100% (reference)	Measures the androgenic activity in a reproductive tissue. [1]
Luteinizing Hormone (LH) Suppression	Significant suppression	Significant suppression	Indicates central feedback inhibition on the hypothalamic-pituitary-gonadal axis. [3]

Experimental Protocols

Detailed experimental protocols for the characterization of AC-262536 have not been fully published. However, the following are representative methodologies for key experiments in SARM development.

Androgen Receptor Competitive Binding Assay

This assay is performed to determine the binding affinity (K_i) of a test compound for the androgen receptor.

- Principle: The assay measures the ability of a test compound to compete with a radiolabeled ligand (e.g., [3H]-dihydrotestosterone) for binding to the androgen receptor.
- Materials:
 - Source of androgen receptor (e.g., rat ventral prostate cytosol or recombinant human AR).
 - Radiolabeled ligand (e.g., [3H]-DHT).
 - Test compound (AC-262536) at various concentrations.

- Assay buffer and scintillation cocktail.
- Procedure:
 - The androgen receptor preparation is incubated with a fixed concentration of the radiolabeled ligand and varying concentrations of the test compound.
 - The reaction is allowed to reach equilibrium.
 - Bound and free radioligand are separated (e.g., by filtration).
 - The amount of bound radioactivity is measured using a scintillation counter.
 - The concentration of the test compound that inhibits 50% of the specific binding of the radioligand (IC₅₀) is determined.
 - The K_i is calculated from the IC₅₀ using the Cheng-Prusoff equation.

Cell-Based Androgen Receptor Functional Assay

This assay is used to determine the functional activity (e.g., EC₅₀ and maximal efficacy) of a compound as an AR agonist or antagonist.

- Principle: Cells that express the androgen receptor and a reporter gene (e.g., luciferase) under the control of an androgen-responsive promoter are used. Activation of the AR by an agonist leads to the expression of the reporter gene, which can be quantified.
- Materials:
 - A suitable cell line (e.g., PC-3 or HEK293) co-transfected with an AR expression vector and an androgen response element (ARE)-luciferase reporter vector.
 - Test compound (AC-262536) at various concentrations.
 - Cell culture medium and reagents.
 - Luciferase assay substrate.
- Procedure:

- Cells are plated in a multi-well plate and allowed to attach.
- The cells are then treated with varying concentrations of the test compound.
- After an incubation period, the cells are lysed, and the luciferase substrate is added.
- The resulting luminescence, which is proportional to the level of AR activation, is measured using a luminometer.
- A dose-response curve is generated to determine the EC₅₀ (the concentration that produces 50% of the maximal response) and the maximal efficacy relative to a reference agonist like testosterone.

In Vivo Efficacy Study in a Castrated Rat Model

This animal model is a standard for evaluating the anabolic and androgenic effects of SARMs.

- Principle: Castration removes the primary source of endogenous androgens, leading to the atrophy of androgen-dependent tissues. The ability of a test compound to prevent this atrophy is a measure of its androgenic and anabolic activity.
- Animals: Orchiectomized (castrated) male rats.
- Procedure:
 - Animals are castrated and allowed a post-operative recovery period.
 - The animals are then treated daily with the test compound (AC-262536) at various doses or a vehicle control for a specified period (e.g., 2 weeks).^[3]
 - A positive control group treated with testosterone is typically included.
 - At the end of the study, the animals are euthanized, and specific tissues are harvested and weighed.
 - The weights of the levator ani muscle (an indicator of anabolic activity) and the prostate and seminal vesicles (indicators of androgenic activity) are measured.

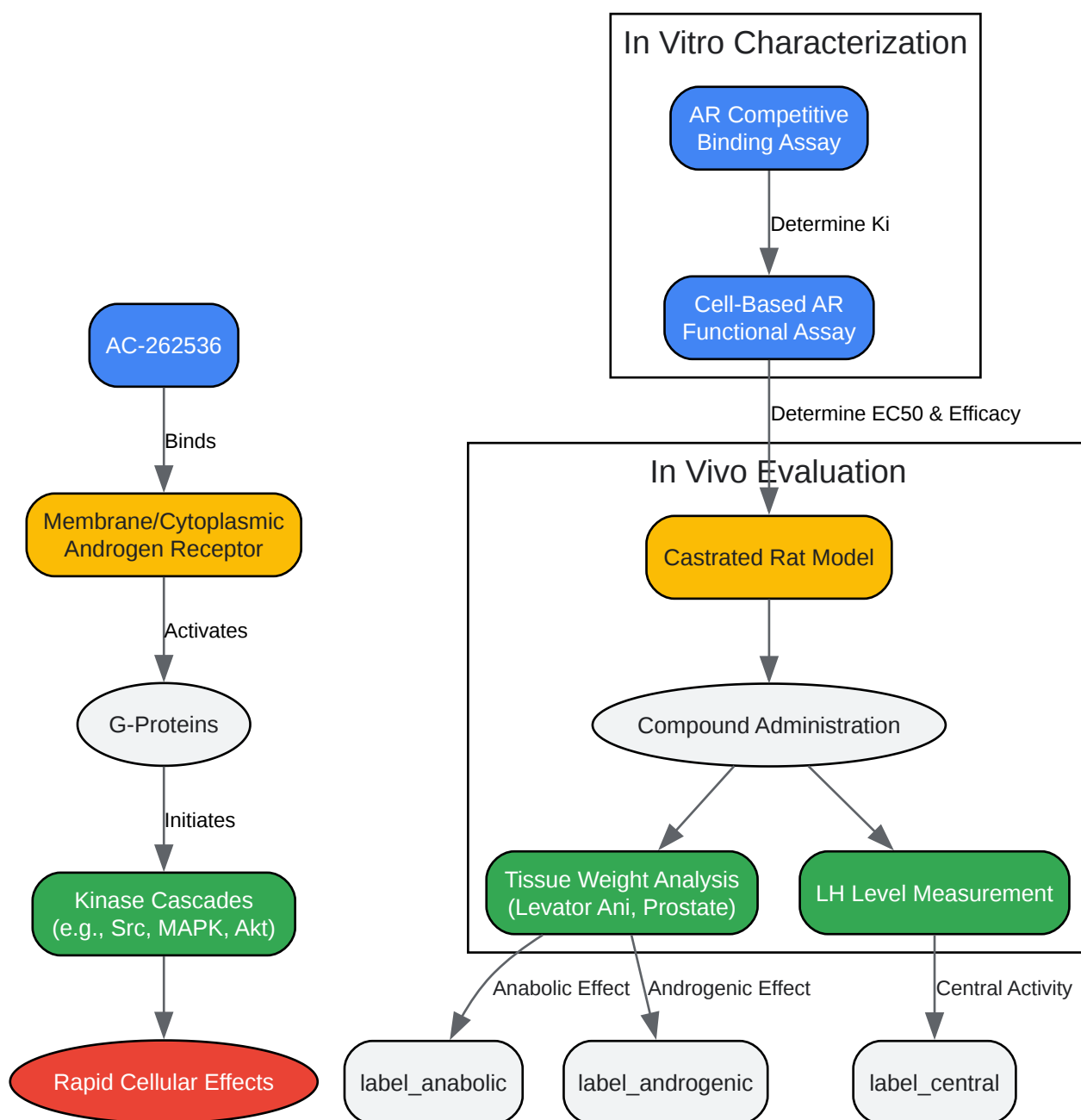
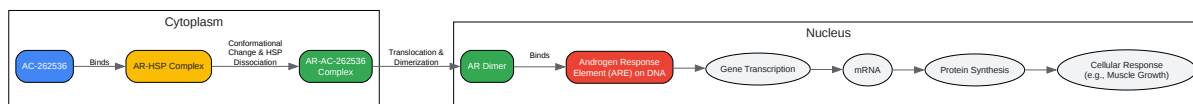
- Blood samples are collected to measure serum levels of luteinizing hormone (LH).

Signaling Pathways

AC-262536 exerts its effects through the androgen receptor signaling pathway. This pathway can be broadly divided into genomic and non-genomic actions.

Classical (Genomic) Androgen Receptor Signaling Pathway

This is the primary mechanism through which androgens and SARMs regulate gene expression.



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